

Personal protective equipment for handling pTH (73-84) (human)

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Compound of Interest

Compound Name: pTH (73-84) (human)

Cat. No.: B3259678

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Essential Safety and Handling Guide for pTH (73-84) (human)

Disclaimer: A specific Safety Data Sheet (SDS) for the peptide fragment **pTH (73-84) (human)** is not readily available. The following guidance is based on the safety information for the analogous peptide, Parathyroid Hormone (1-34), human. Researchers should handle **pTH (73-84) (human)** with caution and adhere to standard laboratory safety protocols for handling peptides of unknown toxicity. The chemical, physical, and toxicological properties of this specific fragment have not been thoroughly investigated.^[1]

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **pTH (73-84) (human)**.

Personal Protective Equipment (PPE)

Proper personal protective equipment is crucial to minimize exposure and ensure safety when handling **pTH (73-84) (human)**.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or glasses.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Use a respirator if ventilation is inadequate or when handling fine powders to avoid dust formation. A type N95 (US) or type P1 (EN 143) respirator is recommended. [1]

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is vital for maintaining the integrity of the peptide and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Prevent the formation of dust when working with the lyophilized powder.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

Storage:

- Store the lyophilized peptide in a tightly sealed container in a freezer at -20°C.
- Protect from moisture and light.

Disposal Plan

All waste materials should be handled as potentially hazardous.

Disposal of Unused Product:

- Contact a licensed professional waste disposal service to dispose of this material.[\[1\]](#)
- Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)

Disposal of Contaminated Materials:

- Dispose of contaminated labware (e.g., pipette tips, tubes) and PPE in accordance with institutional and local regulations for chemical waste.

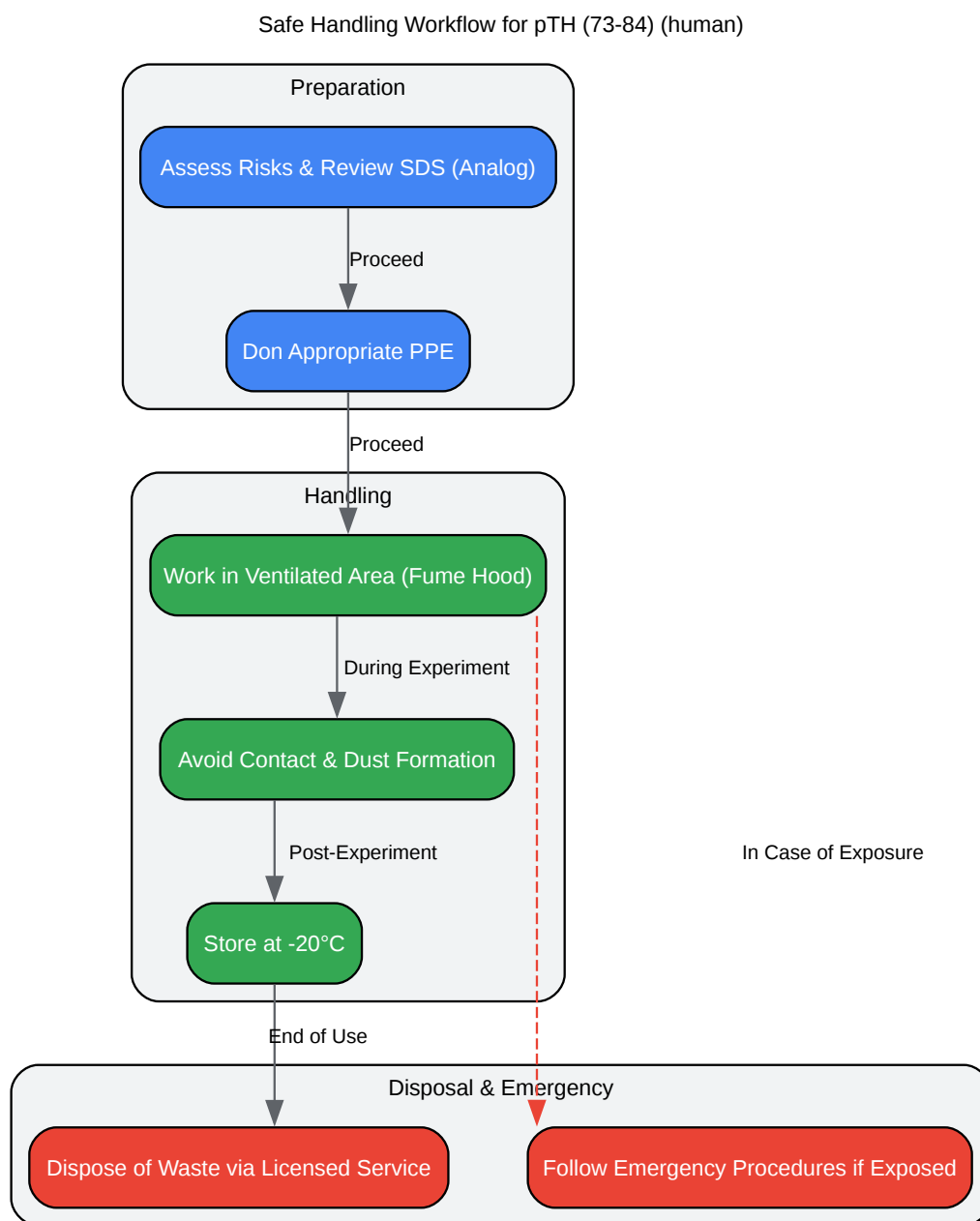
Emergency Procedures

In the event of an exposure, follow these first aid measures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing becomes difficult, seek immediate medical attention. [1]
Skin Contact	Remove contaminated clothing and shoes. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention. [1]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [1]
Ingestion	If the person is conscious, wash out their mouth with water. Seek immediate medical attention. [1]

Visualizing the Safety Workflow

The following diagram illustrates the key steps for safely handling **pTH (73-84) (human)** from receipt to disposal.



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Caption: Safe Handling Workflow for **pTH (73-84) (human)**.

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References

- 1. genscript.com [genscript.com]
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